

Molecular Docking Studies of DFX117 with c-Met: A Technical Overview

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Compound of Interest

Compound Name: DFX117

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This technical guide provides an in-depth overview of the molecular docking studies involving **DFX117** and the c-Met receptor, a critical target in cancer therapy. **DFX117** has been identified as a potent dual inhibitor of c-Met and PI3K α , positioning it as a significant compound in the development of novel cancer therapeutics.[1][2] This document outlines the rationale for targeting c-Met, summarizes the available data on **DFX117**'s inhibitory activity, presents detailed experimental protocols for molecular docking and kinase assays, and visualizes the associated biological pathways and experimental workflows.

Introduction: The c-Met Receptor in Oncology

The c-Met receptor, also known as hepatocyte growth factor receptor (HGFR), is a receptor tyrosine kinase that plays a pivotal role in various cellular processes, including proliferation, motility, migration, and invasion.[3][4] Upon binding its ligand, hepatocyte growth factor (HGF), c-Met activates a cascade of downstream signaling pathways, such as the RAS/MAPK, PI3K/Akt, and STAT pathways.[4][5][6] While essential for normal physiological functions like embryonic development and tissue repair, aberrant c-Met signaling, through mutation, amplification, or overexpression, is strongly implicated in the tumorigenesis and metastasis of

numerous cancers.[3][6][7] This makes c-Met an attractive target for therapeutic intervention.[7][8] Small molecule inhibitors that target the ATP-binding site of the c-Met kinase domain are a key strategy in cancer drug development.[8]

DFX117: A Dual c-Met and PI3K α Inhibitor

DFX117 is a novel compound that has demonstrated significant antitumor activity by concurrently inhibiting both c-Met and PI3K α . [1][2] The dual inhibition is particularly strategic, as resistance to c-Met inhibitors can arise from the activation of the PI3K/Akt signaling pathway.[1] By targeting both, **DFX117** shows potential for enhanced efficacy and for overcoming resistance mechanisms, especially in cancers with c-Met hyperactivation and PIK3CA mutations.[1][2]

Quantitative Data Summary

The following tables summarize the available quantitative data for **DFX117**'s inhibitory activity and provide a template for the expected results from a molecular docking study.

Table 1: In Vitro Inhibitory Activity of **DFX117**

Target	Assay Type	IC50 Value	Source
PI3K α	Cell-free kinase assay	0.5 nM	[2]
c-Met	Kinase activity assay	Data not specified	[9]

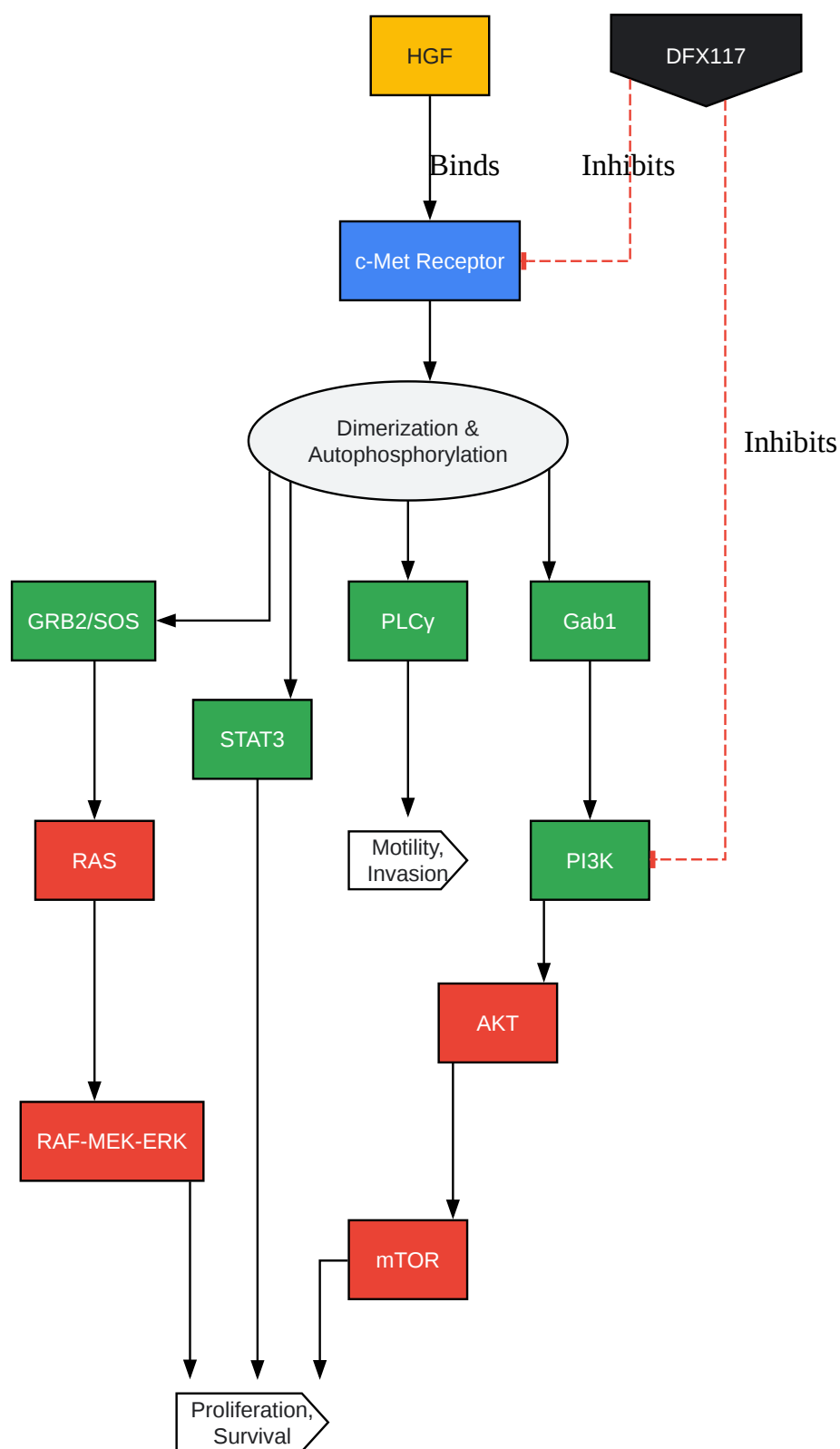
Note: While a molecular docking model for **DFX117** and c-Met has been developed, specific quantitative data such as binding energy and inhibition constants from these computational studies are not detailed in the reviewed literature.[9]

Table 2: Representative Data from a Molecular Docking Study

Parameter	Description	Example Value
Binding Energy (kcal/mol)	The estimated free energy of binding between the ligand and the protein. More negative values indicate stronger binding.	-9.5
Inhibition Constant (Ki)	The concentration of inhibitor required to produce half-maximum inhibition.	50 nM
Hydrogen Bonds	Key hydrogen bond interactions between the ligand and specific amino acid residues in the binding pocket.	MET1211, ASP1222
Hydrophobic Interactions	Key hydrophobic interactions with specific amino acid residues.	TYR1230, VAL1092
RMSD (Å)	Root Mean Square Deviation of the docked ligand pose from a reference conformation.	< 2.0

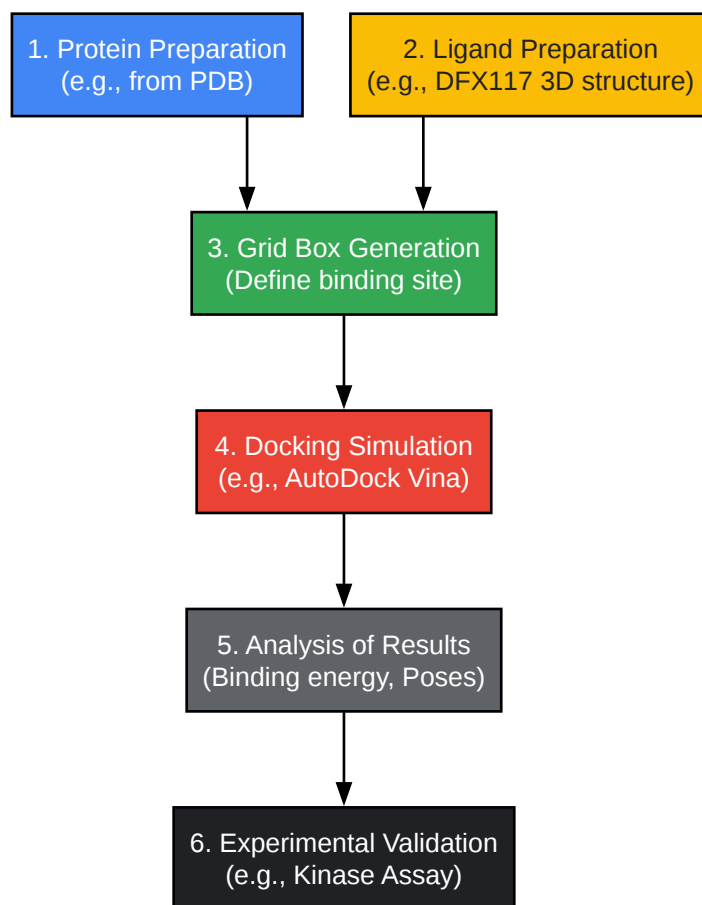
Signaling Pathway and Experimental Workflow Visualizations

The following diagrams illustrate the c-Met signaling pathway and a typical workflow for molecular docking studies.



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Caption: The c-Met signaling pathway initiated by HGF binding.



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Caption: A generalized workflow for molecular docking studies.

Experimental Protocols

The following sections provide detailed, generalized protocols for molecular docking and c-Met kinase activity assays. These serve as a template that would be specifically adapted for the study of **DFX117** and c-Met.

This protocol outlines the typical steps for performing a molecular docking experiment using common software tools.

- Protein Preparation:
 - Objective: To prepare the c-Met receptor structure for docking.
 - Procedure:

1. Obtain the 3D crystal structure of the c-Met kinase domain from the Protein Data Bank (PDB).
 2. Remove all non-essential molecules, including water, co-ligands, and ions, using molecular visualization software (e.g., UCSF Chimera, PyMOL).
 3. Add polar hydrogens and assign appropriate atomic charges (e.g., Kollman charges).
 4. Convert the cleaned protein structure to the required file format (e.g., PDBQT for AutoDock Vina).[\[10\]](#)[\[11\]](#)
- Ligand Preparation:
 - Objective: To prepare the 3D structure of **DFX117**.
 - Procedure:
 1. Generate the 3D structure of **DFX117** using chemical drawing software (e.g., ChemDraw) and convert it to a 3D format (e.g., MOL2 or SDF).
 2. Perform energy minimization of the ligand structure using a suitable force field.
 3. Assign rotatable bonds and convert the ligand file to the PDBQT format.[\[10\]](#)
 - Grid Generation:
 - Objective: To define the active site (binding pocket) on the c-Met receptor.
 - Procedure:
 1. Identify the ATP-binding site of the c-Met kinase domain. This can be determined from the position of a co-crystallized ligand or through literature review.
 2. Define a 3D grid box that encompasses the entire binding site. The size and center coordinates of the box are critical parameters.[\[12\]](#)
 - Docking Simulation:
 - Objective: To predict the binding pose and affinity of **DFX117** within the c-Met active site.

- Procedure:
 1. Use a docking program (e.g., AutoDock Vina, GOLD, Glide).
 2. Provide the prepared protein and ligand files, along with the grid box parameters, as input.
 3. The software will then explore various conformations (poses) of the ligand within the binding site and score them based on a scoring function.[\[13\]](#)
- Results Analysis:
 - Objective: To analyze the docking results and identify the most likely binding mode.
 - Procedure:
 1. Analyze the output, which typically includes binding energy values for multiple binding poses. The pose with the lowest binding energy is generally considered the most favorable.
 2. Visualize the top-ranked poses in complex with the protein to analyze intermolecular interactions, such as hydrogen bonds and hydrophobic contacts.[\[14\]](#)

This protocol is designed to experimentally validate the inhibitory effect of **DFX117** on c-Met kinase activity, corroborating the molecular docking predictions.[\[9\]](#)

- Objective: To quantify the inhibition of c-Met's ability to phosphorylate a substrate in the presence of **DFX117**.
- Materials:
 - Recombinant human c-Met enzyme.
 - Kinase substrate (e.g., a generic tyrosine kinase substrate like poly(Glu, Tyr) 4:1).
 - ATP (Adenosine triphosphate).
 - **DFX117** at various concentrations.

- Kinase assay buffer.
- Detection reagent (e.g., a phosphotyrosine-specific antibody or a luminescence-based ATP detection kit).
- Microplate reader.
- Procedure:
 1. Prepare a series of dilutions of **DFX117** in the kinase assay buffer.
 2. In a 96-well plate, add the recombinant c-Met enzyme, the kinase substrate, and the **DFX117** dilutions. Include a positive control (no inhibitor) and a negative control (no enzyme).
 3. Pre-incubate the mixture for a defined period (e.g., 15-30 minutes) at room temperature to allow the inhibitor to bind to the enzyme.
 4. Initiate the kinase reaction by adding a solution of ATP.
 5. Allow the reaction to proceed for a specific time (e.g., 60 minutes) at a controlled temperature (e.g., 30°C).
 6. Stop the reaction by adding a stop solution (e.g., EDTA).
 7. Quantify the amount of product (phosphorylated substrate) or the amount of remaining ATP. The method of detection will depend on the specific assay kit used (e.g., ELISA, luminescence).
 8. Measure the signal using a microplate reader.
- Data Analysis:
 1. Subtract the background signal (negative control) from all readings.
 2. Normalize the data to the positive control (100% activity).
 3. Plot the percentage of c-Met activity against the logarithm of the **DFX117** concentration.

4. Fit the data to a dose-response curve to determine the IC50 value, which is the concentration of **DFX117** required to inhibit 50% of the c-Met kinase activity.

Conclusion

The dual inhibition of c-Met and PI3K α by **DFX117** represents a promising strategy for cancer therapy. Molecular docking studies provide a crucial computational framework for understanding the atomic-level interactions that drive this inhibition. While specific quantitative data from these docking studies are not yet widely published, the established methodologies, combined with in vitro kinase assays, form a powerful pipeline for the discovery and optimization of potent kinase inhibitors like **DFX117**. This guide provides the foundational knowledge and protocols for researchers to further investigate the therapeutic potential of **DFX117** and similar compounds.

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